

what is Vinconate and its chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinconate

Cat. No.: B1663189

[Get Quote](#)

An In-depth Technical Guide to Vinconate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Vinconate is a synthetic nootropic agent, structurally analogous to vincamine, that has been investigated for its potential cognitive-enhancing effects. This document provides a comprehensive technical overview of **Vinconate**, including its chemical properties, synthesis, mechanism of action, and available quantitative data. The information is intended to serve as a foundational resource for researchers and professionals in the field of drug development and neuroscience.

Introduction

Vinconate, a synthetic derivative of the Vinca alkaloid vincamine, has been explored for its nootropic properties.[1][2] Unlike the parent compound, which has seen some clinical use, **Vinconate**'s development appears to have been discontinued.[3] Nevertheless, its unique proposed mechanism of action, centered on the modulation of dopaminergic neurotransmission, warrants a detailed examination for the scientific community. This guide synthesizes the available technical information on **Vinconate** to facilitate a deeper understanding of its chemical nature and biological activities.

Chemical Structure and Properties

Vinconate is chemically designated as methyl (3aS)-3-ethyl-2,3,3a,4-tetrahydro-1H-indolo[3,2,1-de]-1,5-naphthyridine-6-carboxylate.[1][4] Its core structure is a complex, multi-ring system derived from the indole alkaloid family.

Table 1: Chemical and Physical Properties of **Vinconate**

Property	Value	Reference
IUPAC Name	methyl (3aS)-3-ethyl-2,3,3a,4-tetrahydro-1H-indolo[3,2,1-de]-1,5-naphthyridine-6-carboxylate	
CAS Number	70704-03-9	
Molecular Formula	C18H20N2O2	
Molar Mass	296.370 g·mol ⁻¹	
SMILES	<chem>O=C(OC)C1=C(CC3c2n\1c4c cccc4c2CCN3CC</chem>	
InChI	InChI=1S/C18H20N2O2/c1-3-19-11-10-13-12-6-4-5-7-14(12)20-16(18(21)22-2)9-8-15(19)17(13)20/h4-7,9,15H,3,8,10-11H2,1-2H3	
Melting Point	120-121 °C	

Synthesis

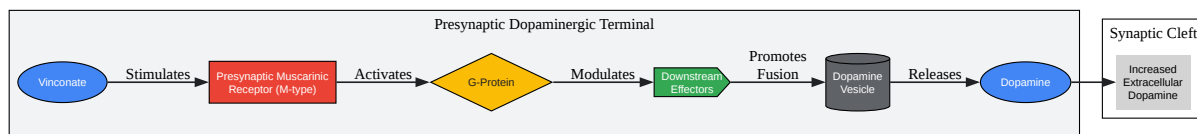
A detailed, step-by-step experimental protocol for the synthesis of **Vinconate** is not readily available in publicly accessible scientific literature. However, the compound's preparation is described in U.S. Patent 4,200,638, which outlines a synthetic route for this class of indolonaphthyridine derivatives. Researchers seeking to replicate the synthesis should refer to this patent for the specific reaction conditions and procedures.

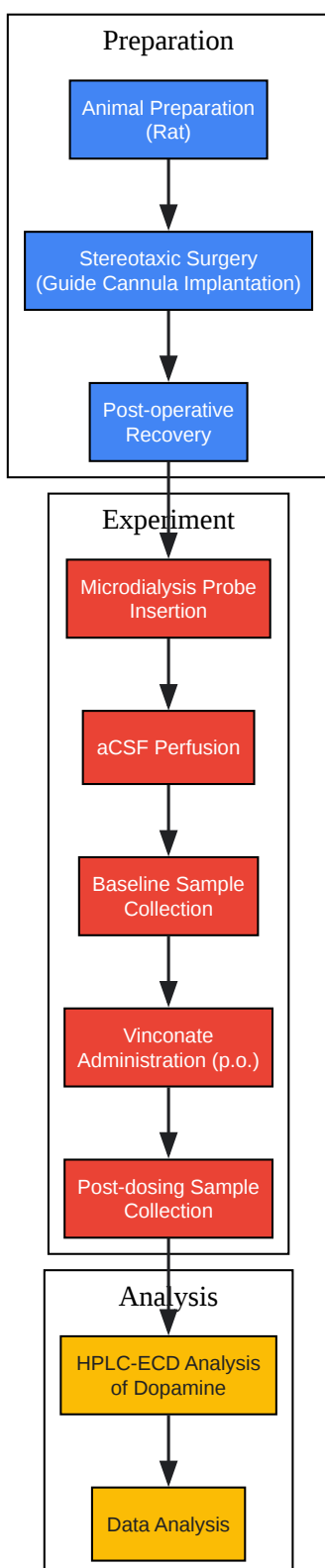
Mechanism of Action

The primary mechanism of action attributed to **Vinconate** is the enhancement of endogenous dopamine release in the striatum. This effect is believed to be mediated by the stimulation of presynaptic muscarinic acetylcholine receptors.

Signaling Pathway

While the precise downstream signaling cascade of **Vinconate** has not been fully elucidated, its proposed interaction with presynaptic muscarinic receptors on dopaminergic terminals in the striatum suggests a complex modulatory role. The stimulation of these G-protein coupled receptors can influence ion channel activity and vesicle release machinery, ultimately leading to an increase in the extracellular concentration of dopamine. The specific involvement of M2, M4, and M5 muscarinic receptor subtypes in the regulation of dopamine release in the striatum has been a subject of investigation, suggesting a nuanced control mechanism.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of vinconate, an indolonaphthyridine derivative, on dopamine and serotonin concentrations in dialysate from the striatum of freely moving rats: brain microdialysis studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Blood-Brain Barrier Permeability Abnormalities in Vascular Cognitive Impairment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Impact of Microdialysis Probes on Vasculature and Dopamine in the Rat Striatum: a Combined Fluorescence and Voltammetric Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. um.edu.mt [um.edu.mt]
- To cite this document: BenchChem. [what is Vinconate and its chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663189#what-is-vinconate-and-its-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com